

Application Notes and Protocols for Immunofluorescence Staining of PIM2

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Compound of Interest

Compound Name: *Pim-IN-2*

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Introduction

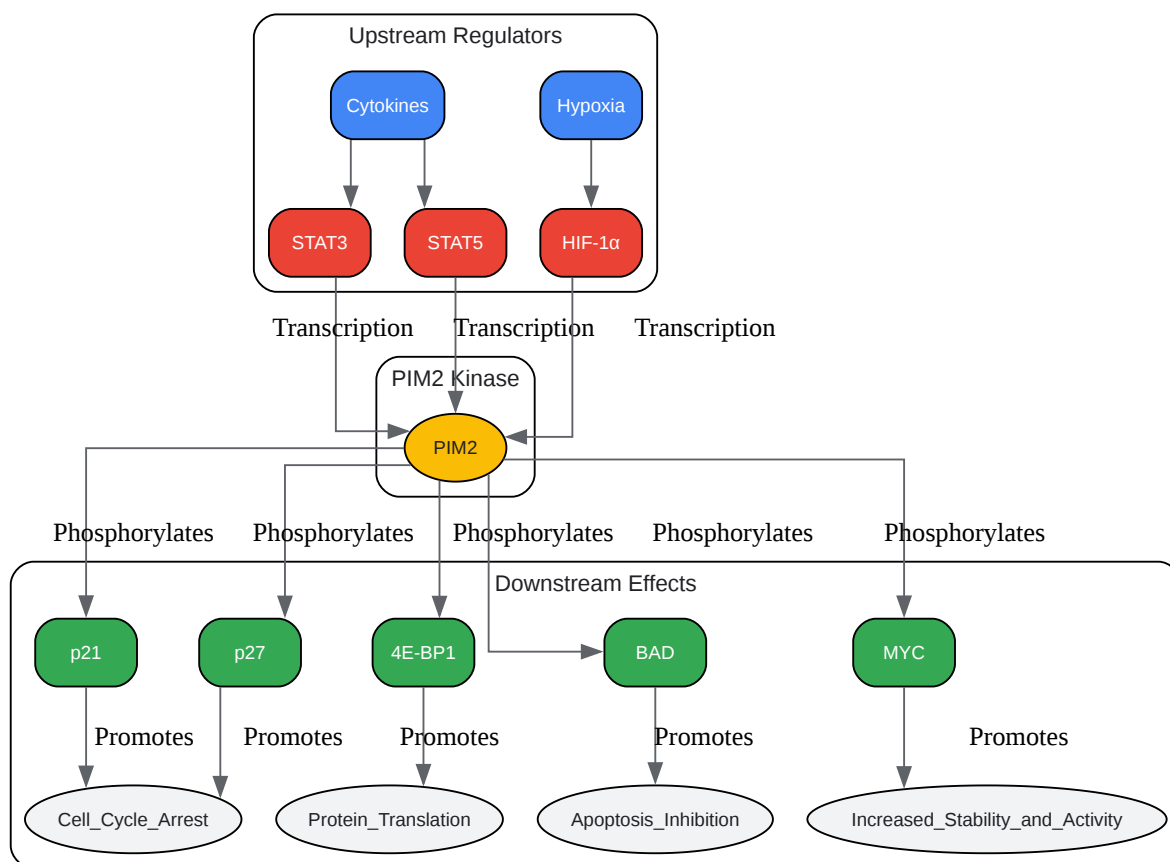
PIM2 (Proviral Integration site for Moloney murine leukemia virus 2) is a serine/threonine kinase that plays a crucial role in cell survival, proliferation, and apoptosis.[1] Its dysregulation is implicated in various malignancies, including leukemia, liver, lung, myeloma, prostate, and breast cancers, making it a significant target for drug development.[1] Understanding the subcellular localization of PIM2 is critical for elucidating its function and the efficacy of targeted therapies. Immunofluorescence (IF) is a powerful technique to visualize the distribution of PIM2 within the cell. These application notes provide a detailed protocol for immunofluorescence staining of PIM2, along with supporting data and pathway information.

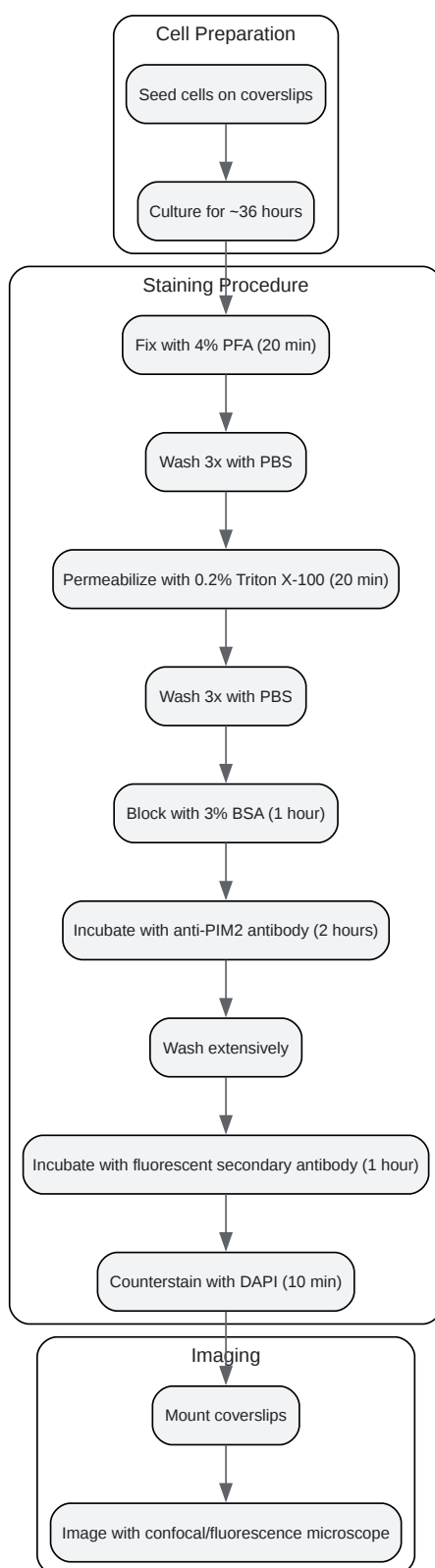
PIM2 is predominantly found in the cytoplasm, but it can also translocate to the nucleus to regulate the function of various proteins involved in cell cycle progression and apoptosis.[1] For instance, PIM2 can phosphorylate p21, increasing its stability in the nucleus, and also phosphorylate p27, which promotes its nuclear localization.[1]

PIM2 Signaling Pathway

PIM2 is a constitutively active kinase, and its activity is primarily regulated at the level of gene expression and protein stability. Several transcription factors, including STAT3, STAT5, and HIF-1 α , can induce PIM2 expression.[1] Once expressed, PIM2 phosphorylates a wide range of downstream targets to promote cell survival and proliferation while inhibiting apoptosis. Key

substrates include the pro-apoptotic protein BAD, the cell cycle inhibitors p21 and p27, the translational repressor 4E-BP1, and the oncoprotein MYC.





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References

- 1. Protein kinase PIM2: A simple PIM family kinase with complex functions in cancer metabolism and therapeutics - PMC [pmc.ncbi.nlm.nih.gov]
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